

In-depth Technical Guide to the Safety of Flunisolide Acetate-D6

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Compound of Interest

Compound Name: Flunisolide Acetate-D6

Cat. No.: B13862940

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This technical guide provides a comprehensive overview of the safety information for **Flunisolide Acetate-D6**, intended for researchers, scientists, and professionals in drug development. The information is compiled from available Safety Data Sheets (SDS) and supplementary pharmacological data for closely related compounds.

Chemical Identification and Physical Properties

Flunisolide Acetate-D6 is a deuterated analog of Flunisolide Acetate. The deuteration is typically on the acetone ketal group. While a specific Safety Data Sheet for **Flunisolide Acetate-D6** is not publicly available, the safety profile is expected to be comparable to that of Flunisolide-D6 and Flunisolide.

Property	Value	Source
Chemical Name	6 α ,11 β ,16 α)-21-(Acetyloxy)-6-fluoro-11-hydroxy-16,17-[(1-methylethylidene)bis(oxy)]-pregna-1,4-diene-3,20-dione-d6	[1]
Molecular Formula	C ₂₆ H ₂₇ D ₆ FO ₇	[1]
Molecular Weight	482.57 g/mol	[1]
Appearance	White Solid	[2]
CAS Number (Unlabelled)	4533-89-5	[1]

Hazard Identification and Classification

Based on the Safety Data Sheet for Flunisolid-d6, the primary hazard is acute oral toxicity.[3]

GHS Classification	Hazard Statement	Signal Word	Pictogram
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed	Warning	

Potential Health Effects:

- Inhalation: May cause respiratory tract irritation.
- Ingestion: Harmful if swallowed. May cause gastrointestinal irritation.
- Skin Contact: May cause mild skin irritation.
- Eye Contact: May cause mild eye irritation.

Handling, Storage, and Personal Protection

Proper handling and storage are crucial to ensure safety and maintain the integrity of the compound.

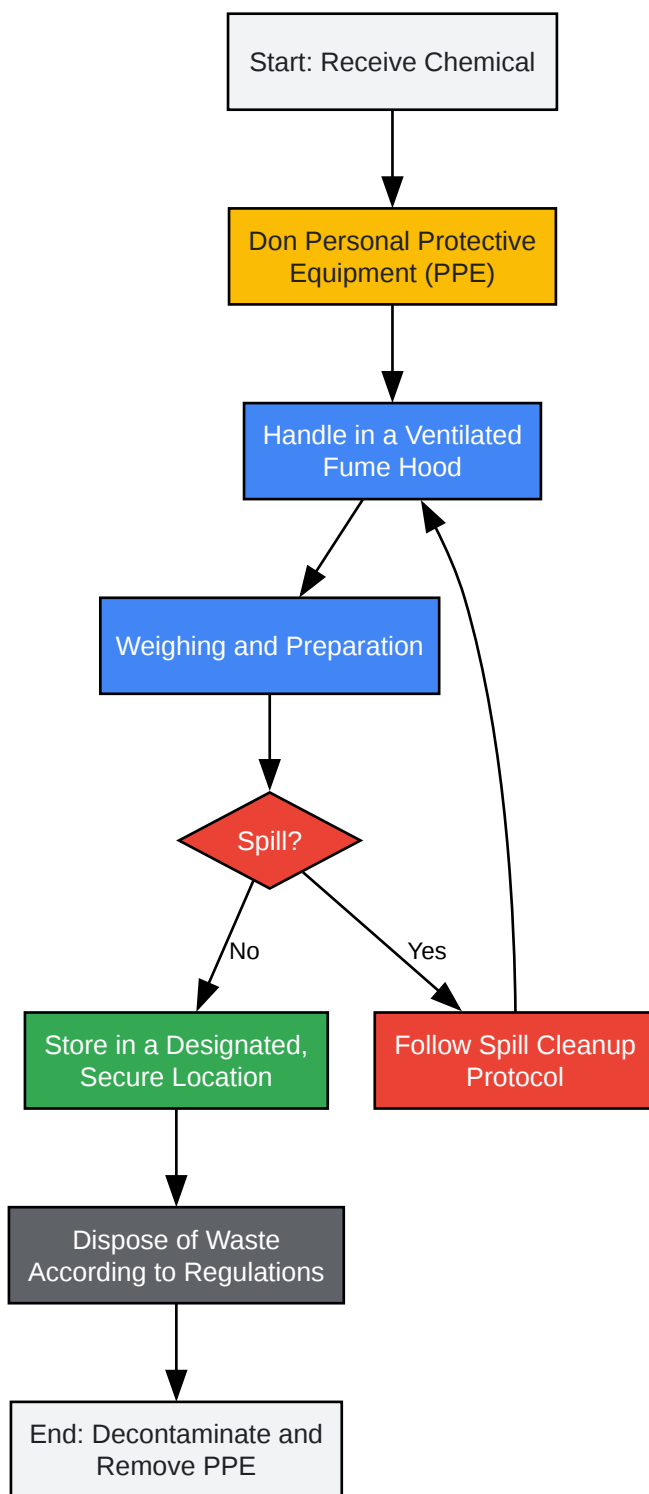
Personal Protective Equipment (PPE)

Protection Type	Recommendations
Eye/Face Protection	Use safety glasses with side-shields.
Skin Protection	Handle with gloves. Dispose of contaminated gloves after use.[3]
Respiratory Protection	Use a NIOSH-approved respirator if ventilation is inadequate.
Body Protection	Wear appropriate protective clothing.

Safe Handling and Storage

- Handling: Avoid contact with skin and eyes. Avoid formation of dust and aerosols. Provide appropriate exhaust ventilation where dust is formed. Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.[3]
- Storage: Store in a tightly closed container in a dry and well-ventilated place.

The following diagram illustrates a standard workflow for safely handling a potentially hazardous chemical compound like **Flunisolid Acetate-D6** in a laboratory setting.



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Safe Handling Workflow

First Aid Measures

In case of exposure, follow these first aid measures and seek medical attention.

Exposure Route	First Aid Procedure
If Swallowed	Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.[3]
If Inhaled	Move person into fresh air. If not breathing, give artificial respiration.[3]
In Case of Skin Contact	Wash off with soap and plenty of water.[3]
In Case of Eye Contact	Flush eyes with water as a precaution.[3]

Toxicological Information

Detailed toxicological studies on **Flunisolide Acetate-D6** are not available. The information below is based on the non-deuterated form, Flunisolide.

Acute Toxicity:

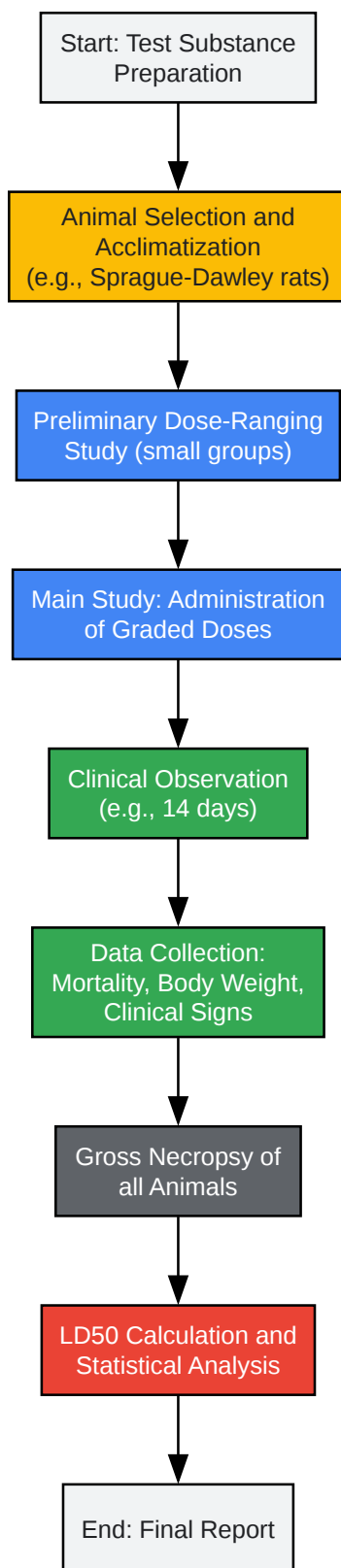
- Oral LD50 (rat): >500 µg/kg[4]
- Subcutaneous LD50 (mouse): >290 µg/kg[4]
- Subcutaneous LD50 (rat): >46 mg/kg[4]

Chronic Effects and Other Hazards:

- Long-term use of corticosteroids like flunisolide may lead to systemic effects.
- May cause developmental and female reproductive toxicity.[5]
- Prolonged use may decrease bone mineral density.[6]
- In children, it may cause a reduction in growth velocity.[7][8]

Experimental Protocols

Specific experimental protocols for the safety assessment of **Flunisolid Acetate-D6** are not publicly documented. However, a general workflow for assessing the acute oral toxicity of a new chemical entity is outlined below. This is a representative model and specific parameters would be adapted for the compound in question.



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Acute Oral Toxicity Study Workflow

Concluding Remarks for Researchers

While **Flunisolide Acetate-D6** is a valuable tool in research and development, it is imperative to handle it with the appropriate precautions. The available data suggests that the primary hazard is acute oral toxicity. Users should adhere to the handling and personal protective equipment guidelines outlined in this document and the relevant Safety Data Sheet. Given the limited specific data for the deuterated acetate form, a conservative approach to safety is recommended, treating the compound with the same level of caution as its non-deuterated and non-acetylated counterparts.

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